

# Application Notes and Protocols: In Vivo Dosing and Administration of Infigratinib in Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MAX-40279

Cat. No.: B10815442

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

This document provides detailed protocols for the in vivo dosing and administration of Infigratinib (a representative FGFR inhibitor) in mouse models, based on publicly available preclinical data. These guidelines are intended to assist researchers in designing and executing studies to evaluate the efficacy and pharmacodynamics of similar tyrosine kinase inhibitors.

## Quantitative Data Summary

The following tables summarize key quantitative data for the in vivo administration of Infigratinib and other relevant compounds in mice.

Table 1: Infigratinib Dosing and Administration in a Mouse Xenograft Model

Parameter	Value	Source
Compound	Infgratinib	[1]
Mouse Model	UZLX-GIST2, UZLX-GIST9, GIST48 xenografts in nu/nu NMRI mice	[1]
Dosing Vehicle	Acetate buffer (pH 4.6) and Polyethylene glycol 300 (PEG300) (1:1)	[1]
Concentration	6 mg/mL	[1]
Route of Administration	Oral gavage	[1]
Dosage Volume	5 mL/kg	
Treatment Initiation	When tumor volume reached 250–300 mm <sup>3</sup>	
Monitoring Frequency	Tumor volume measured three times per week	

Table 2: General Guidelines for Injection/Administration Volumes in Mice

Route of Administration	Recommended Volume	Source
Intravenous (IV) bolus	1-5 mL/kg (less than 0.2 mL total)	
Intraperitoneal (IP)	2-3 mL	
Subcutaneous (SC)	2-3 mL in the scruff, 0.2 mL inguinal	
Intramuscular (IM)	≤50 microliters/site	
Oral Gavage	10 mL/kg	

## Experimental Protocols

## Preparation of Infigratinib Dosing Solution

Objective: To prepare a homogenous solution of Infigratinib suitable for oral administration in mice.

Materials:

- Infigratinib powder
- Acetate buffer (pH 4.6)
- Polyethylene glycol 300 (PEG300)
- Sterile conical tubes
- Vortex mixer
- Calibrated pipette

Protocol:

- Weigh the required amount of Infigratinib powder to achieve a final concentration of 6 mg/mL.
- Prepare a 1:1 solution of acetate buffer (pH 4.6) and PEG300.
- In a sterile conical tube, add the weighed Infigratinib powder.
- Add the acetate buffer and PEG300 solution to the powder.
- Vortex the mixture thoroughly until the Infigratinib is completely dissolved and the solution is clear.
- Store the solution according to the manufacturer's recommendations until use.

## In Vivo Efficacy Study in a Mouse Xenograft Model

Objective: To evaluate the anti-tumor efficacy of Infigratinib in a mouse xenograft model.

**Materials:**

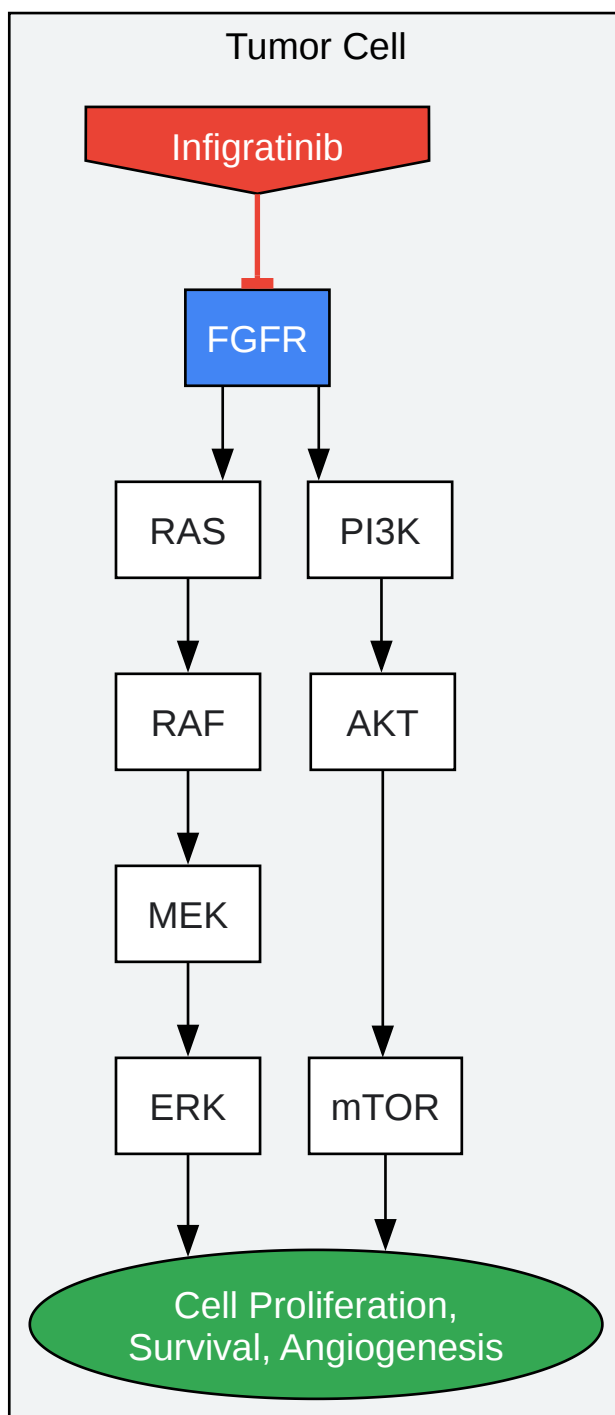
- Female adult nu/nu NMRI mice
- Human GIST tissue for transplantation (e.g., UZLX-GIST2)
- Infigratinib dosing solution (6 mg/mL)
- Oral gavage needles
- Calipers
- Animal balance

**Protocol:**

- Bilaterally transplant human GIST tissue subcutaneously into the flanks of the mice.
- Monitor the mice regularly for tumor growth.
- Once tumors reach a volume of 250–300 mm<sup>3</sup>, randomize the mice into treatment and control groups.
- Administer the Infigratinib solution to the treatment group via oral gavage at a dose of 5 mL/kg. The control group should receive the vehicle solution.
- Measure the tumor volume using calipers three times per week. Tumor volume can be calculated using the formula: width × length × height.
- Monitor the body weight and overall health of the animals regularly as a measure of safety and tolerability.
- Continue the treatment for the duration specified in the study design.
- At the end of the experiment, euthanize the mice and collect the tumors for further analysis (e.g., Western blotting, immunohistochemistry).

**Visualizations**

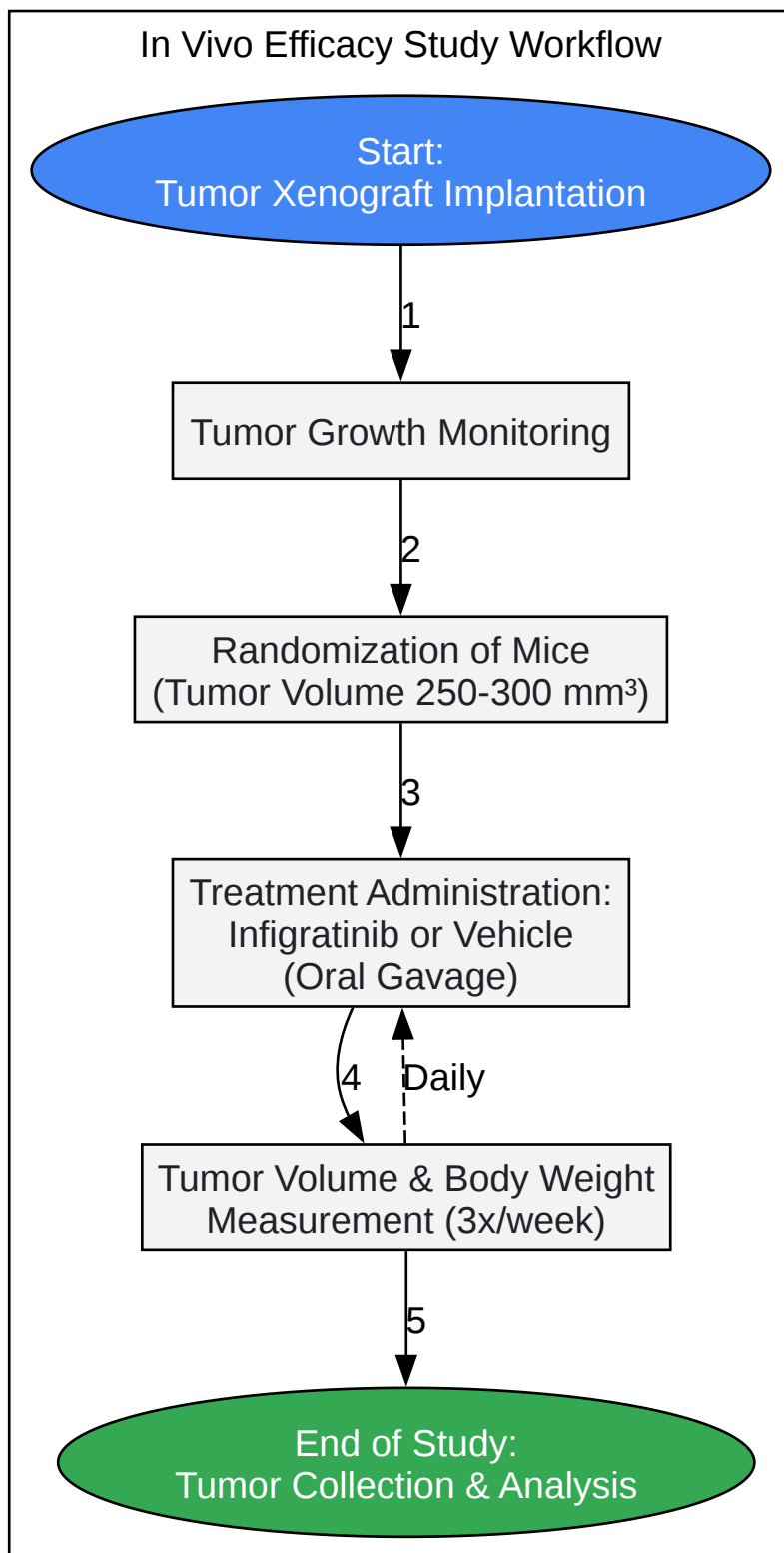
## Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Infigratinib inhibits the FGFR signaling pathway.

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for an in vivo efficacy study in mice.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. In Vivo Evaluation of Fibroblast Growth Factor Receptor Inhibition in Mouse Xenograft Models of Gastrointestinal Stromal Tumor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: In Vivo Dosing and Administration of Infigratinib in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10815442#in-vivo-dosing-and-administration-of-max-40279-in-mice]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

